

# Benzyl 3,3-difluoro-4-oxopiperidine-1-carboxylate safety and handling

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## Compound of Interest

Compound Name: *Benzyl 3,3-difluoro-4-oxopiperidine-1-carboxylate*

Cat. No.: *B1379656*

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An In-Depth Technical Guide to the Safe Handling of **Benzyl 3,3-difluoro-4-oxopiperidine-1-carboxylate**

## Introduction: The Context of a Modern Pharmaceutical Building Block

**Benzyl 3,3-difluoro-4-oxopiperidine-1-carboxylate** is a fluorinated heterocyclic compound of significant interest in medicinal chemistry and drug discovery. The piperidine scaffold is a privileged structure in many approved drugs, and the strategic incorporation of fluorine atoms can profoundly modulate a molecule's physicochemical and pharmacological properties.<sup>[1][2]</sup> Effects such as increased metabolic stability, altered basicity (pKa), and enhanced membrane permeability are often sought.<sup>[2]</sup> Specifically, the gem-difluoro group adjacent to a carbonyl (an  $\alpha,\alpha$ -difluoroketone motif) introduces unique electronic properties that can influence molecular interactions and reactivity.

This guide provides a comprehensive overview of the safety considerations and handling protocols for **Benzyl 3,3-difluoro-4-oxopiperidine-1-carboxylate**. As no specific Safety Data Sheet (SDS) is publicly available for this exact molecule, this document synthesizes data from structurally similar analogs, general principles of handling  $\alpha$ -fluoroketones, and established laboratory safety standards. The protocols herein are designed to empower researchers to work with this compound safely and effectively.

## Chemical & Physical Profile

A clear understanding of a compound's properties is the foundation of safe handling. Below is a summary of the known and estimated properties for **Benzyl 3,3-difluoro-4-oxopiperidine-1-carboxylate** and its close, commercially available analogs.

Property	Benzyl 3,3-difluoro-4-oxopiperidine-1-carboxylate	tert-Butyl 3,3-difluoro-4-oxopiperidine-1-carboxylate (Boc Analog)[3]	Benzyl 4-oxopiperidine-1-carboxylate (Non-fluorinated Parent) [4]
Molecular Formula	C <sub>13</sub> H <sub>13</sub> F <sub>2</sub> NO <sub>3</sub>	C <sub>10</sub> H <sub>15</sub> F <sub>2</sub> NO <sub>3</sub>	C <sub>13</sub> H <sub>15</sub> NO <sub>3</sub>
Molecular Weight	269.24 g/mol	235.23 g/mol	233.26 g/mol
CAS Number	1260844-30-5	1215071-17-2	19099-93-5
Appearance	Likely an off-white to light-colored solid	Solid	Solid
Solubility	Expected to be soluble in common organic solvents (e.g., DCM, EtOAc, DMSO)	Not specified	Not specified

## Hazard Identification and Risk Assessment

While specific toxicological data is unavailable, a hazard assessment can be extrapolated from analogs and the known chemistry of the  $\alpha,\alpha$ -difluoroketone functional group. The primary hazards are anticipated to be acute toxicity and irritation.

### GHS Classification (Anticipated)

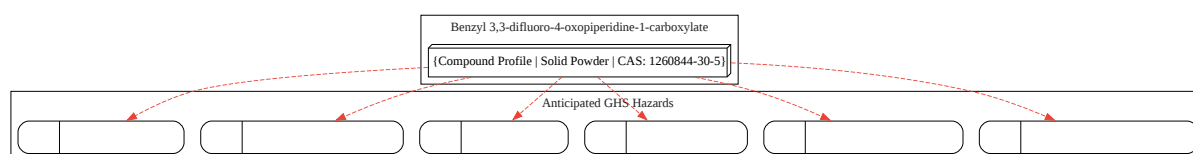
The hazard classification for the structural analog Benzyl 3-methyl-4-oxopiperidine-1-carboxylate includes warnings for acute toxicity and irritation.[5] It is prudent to assume the target compound carries similar, if not identical, risks.

- H302: Harmful if swallowed.

- H312: Harmful in contact with skin.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

## The $\alpha$ -Fluoroketone Moiety: A Special Consideration

The  $\alpha$ -fluoroketone functional group is known to be reactive and can act as a handle for irreversible binding to proteins, particularly cysteine residues.[6][7] This reactivity is leveraged in the design of specific enzyme inhibitors but also warrants caution, as it implies the potential for off-target covalent modification.[8] While the gem-difluoro group is generally more stable than a monofluoroketone, the potential for reactivity and C-F bond cleavage under certain biological or chemical conditions should not be dismissed.[8][9]



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Caption: A standard workflow for safely handling the compound.

## Emergency Procedures

Rapid and correct response during an emergency is critical.

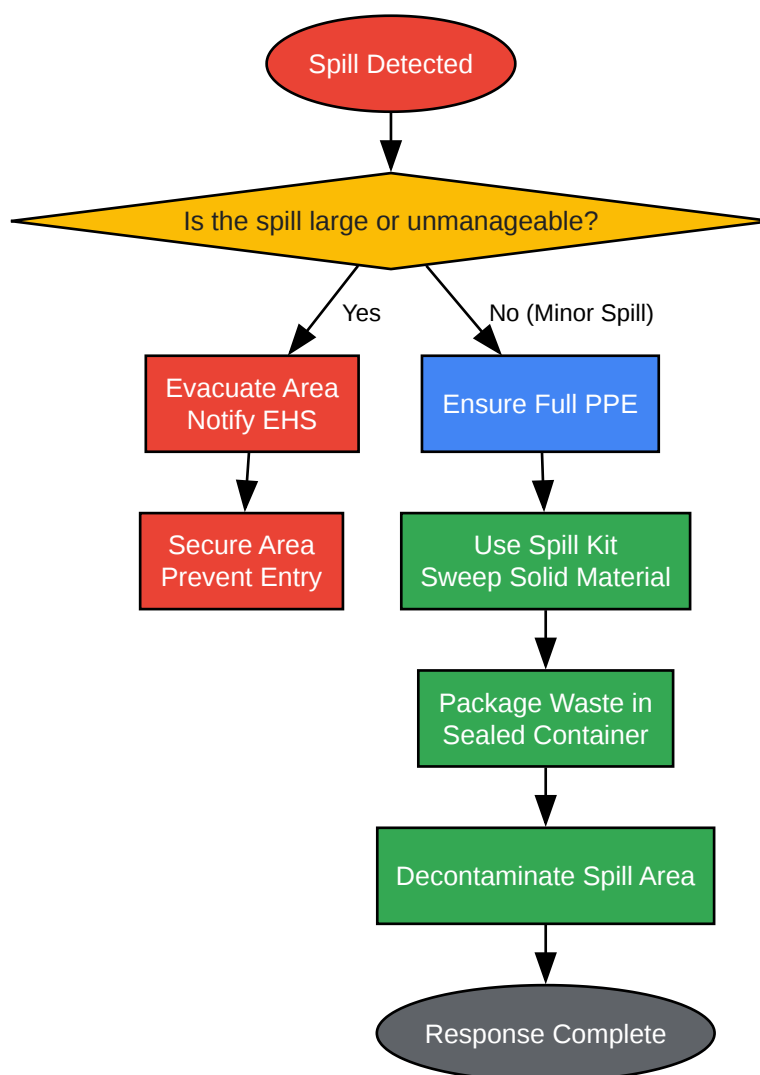
## First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [5]\* Skin Contact: Remove all contaminated clothing. Wash skin immediately with plenty of soap and water. Seek medical attention if irritation develops or persists. [5][10]\* Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention. [5]\* Ingestion: Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [5]

## Accidental Release (Spill) Response

- Minor Spill (Solid):
  - Restrict access to the area.
  - Wearing appropriate PPE, gently sweep up the solid material, avoiding dust generation. Use a dry cleanup procedure. [5] \* Place the material into a sealed, labeled container for hazardous waste disposal.
  - Clean the spill area with a detergent solution, followed by a solvent rinse.
- Major Spill:
  - Evacuate the laboratory immediately.
  - Alert colleagues and notify the institutional Environmental Health & Safety (EHS) office.
  - Prevent entry into the area.
  - Await response from trained emergency personnel.

Diagram: Spill Response Decision Tree



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Caption: A decision tree for responding to an accidental spill.

## Stability and Reactivity

- **Chemical Stability:** The compound is expected to be stable under recommended storage conditions.
- **Incompatible Materials:** Avoid strong oxidizing agents, strong acids, and strong bases.
- **Hazardous Decomposition Products:** Upon combustion, may emit toxic fumes including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen fluoride (HF). [11]

## Disposal Considerations

All waste containing **Benzyl 3,3-difluoro-4-oxopiperidine-1-carboxylate** must be treated as hazardous chemical waste.

- Solid Waste: Contaminated gloves, wipes, pipette tips, etc., should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused solutions or reaction mixtures should be collected in a compatible, sealed, and labeled hazardous waste container. Do not pour chemical waste down the drain. [\[12\]](#)\* Follow all local, state, and federal regulations for hazardous waste disposal.

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